

"Anticancer agent 154" preparation for laboratory experiments

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Compound of Interest

Compound Name: Anticancer agent 154

Cat. No.: B15615100

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Application Notes and Protocols for Anticancer Agent 154

For Researchers, Scientists, and Drug Development Professionals

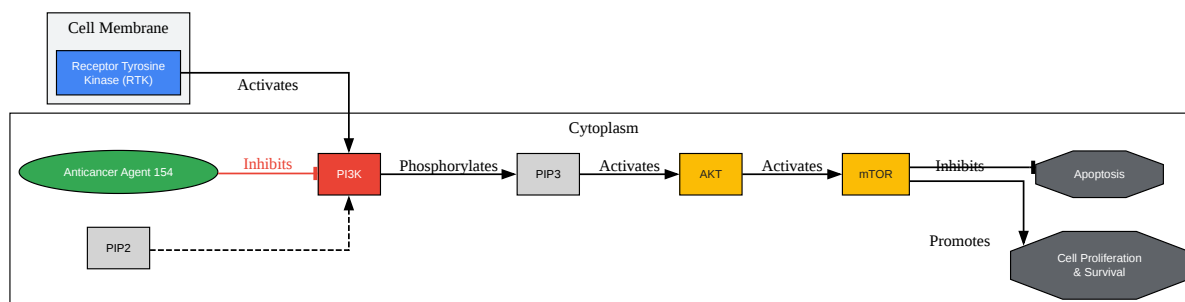
This document provides detailed application notes and protocols for the laboratory use of **Anticancer Agent 154** (A154), a novel investigational compound with potent antitumor activity. A154 is a selective inhibitor of the PI3K/AKT/mTOR signaling pathway, a critical regulator of cell growth, proliferation, and survival that is frequently dysregulated in various human cancers.

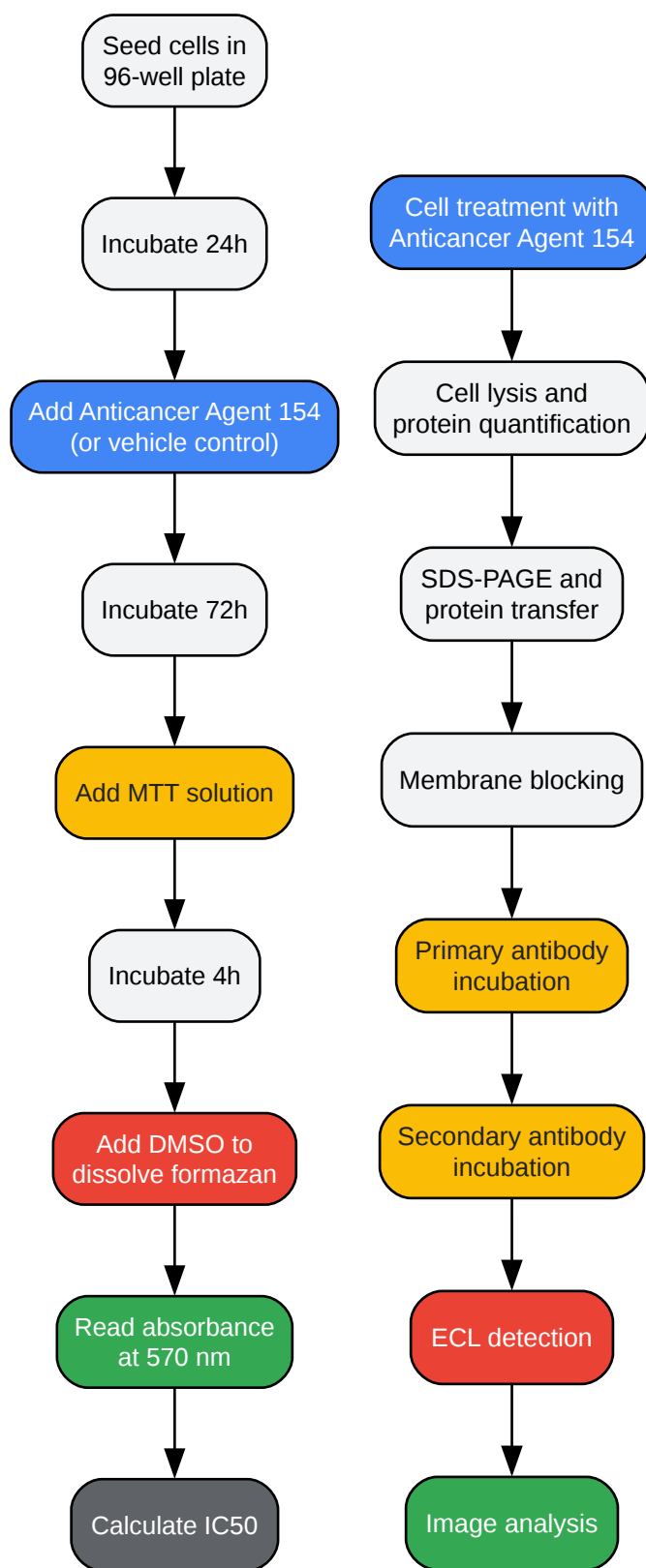
[\[1\]](#)[\[2\]](#)[\[3\]](#)

Mechanism of Action

Anticancer Agent 154 functions as a competitive inhibitor of phosphoinositide 3-kinase (PI3K), a key upstream regulator of the AKT/mTOR signaling cascade.[\[3\]](#) By binding to the ATP-binding site of PI3K, A154 effectively blocks the phosphorylation of phosphatidylinositol-4,5-bisphosphate (PIP2) to phosphatidylinositol-3,4,5-trisphosphate (PIP3). This inhibition prevents the subsequent activation of downstream effectors, including AKT and the mammalian target of

rapamycin (mTOR). The blockade of this pathway ultimately leads to the induction of apoptosis and a halt in cell cycle progression in cancer cells.[\[2\]](#)





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References

- [1. Signaling Pathways in Cancer: Therapeutic Targets, Combinatorial Treatments, and New Developments - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. PI3K/AKT/mTOR signaling transduction pathway and targeted therapies in cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. mdpi.com \[mdpi.com\]](#)
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